

Physical properties of 3-Bromo-2-phenylpyridine (boiling point, density)

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Compound of Interest

Compound Name: 3-Bromo-2-phenylpyridine

Cat. No.: B1272035

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An In-depth Technical Guide to the Physical Properties of 3-Bromo-2-phenylpyridine

This technical guide provides a comprehensive overview of the key physical properties of **3-Bromo-2-phenylpyridine** (CAS No. 91182-50-2), a heterocyclic compound of interest to researchers in medicinal chemistry and materials science. This document is intended for an audience of researchers, scientists, and drug development professionals, offering a centralized resource for its physical characterization.

Core Physical Properties

3-Bromo-2-phenylpyridine is a solid at room temperature.^[1] The primary physical constants, boiling point and density, have been reported, though it is important to note that the available data appear to be predicted or estimated values, as indicated by the reported uncertainty ranges.

Data Summary

The quantitative physical data for **3-Bromo-2-phenylpyridine** are summarized in the table below.

Property	Value	Conditions	Source
Boiling Point	296.1 ± 20.0 °C	at 760 mmHg	[1][2]
Density	1.4 ± 0.1 g/cm ³	Not Specified	[2]
Molecular Weight	234.09 g/mol	-	[3]
Molecular Formula	C ₁₁ H ₈ BrN	-	[3]
Physical Form	Solid	Room Temperature	[1]
CAS Number	91182-50-2	-	[3]

Experimental Protocols for Property Determination

While specific experimental determinations for this compound are not detailed in public literature, the following sections describe standard laboratory protocols for accurately measuring the boiling point and density of a solid organic compound such as **3-Bromo-2-phenylpyridine**.

Determination of Boiling Point (Micro Scale)

Given that research chemicals are often available in small quantities, the micro-scale capillary method (Siwoloboff method) is a suitable technique for boiling point determination.

Apparatus:

- Thiele tube or similar oil bath apparatus
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Melting point capillary tubes (sealed at one end)
- Small bore glass tube (e.g., a shortened NMR tube)
- Rubber band or wire for attaching the capillary to the thermometer

Procedure:

- **Sample Preparation:** A small amount of the solid **3-Bromo-2-phenylpyridine** is introduced into the small bore glass tube. The tube is then heated gently to melt the sample.
- **Capillary Insertion:** A melting point capillary tube is inverted (open end down) and placed inside the tube containing the molten sample.
- **Apparatus Assembly:** The sample tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This entire unit is then clamped securely within the Thiele tube filled with oil.
- **Heating:** The Thiele tube is heated gently and slowly (approximately 1-2 °C per minute) at the side arm.
- **Observation:** As the temperature rises, air trapped in the capillary will expand and exit as a slow stream of bubbles. The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.
- **Equilibrium Point:** The heat source is removed, and the oil bath is allowed to cool slowly. The boiling point is the temperature at which the bubble stream stops and the liquid just begins to enter the capillary tube. This signifies that the vapor pressure of the substance equals the atmospheric pressure.
- **Verification:** The measurement should be repeated to ensure accuracy.

Determination of Density

The density of a solid can be determined using the gas pycnometer method, which measures the volume of the solid by quantifying the displacement of a known quantity of gas.

Apparatus:

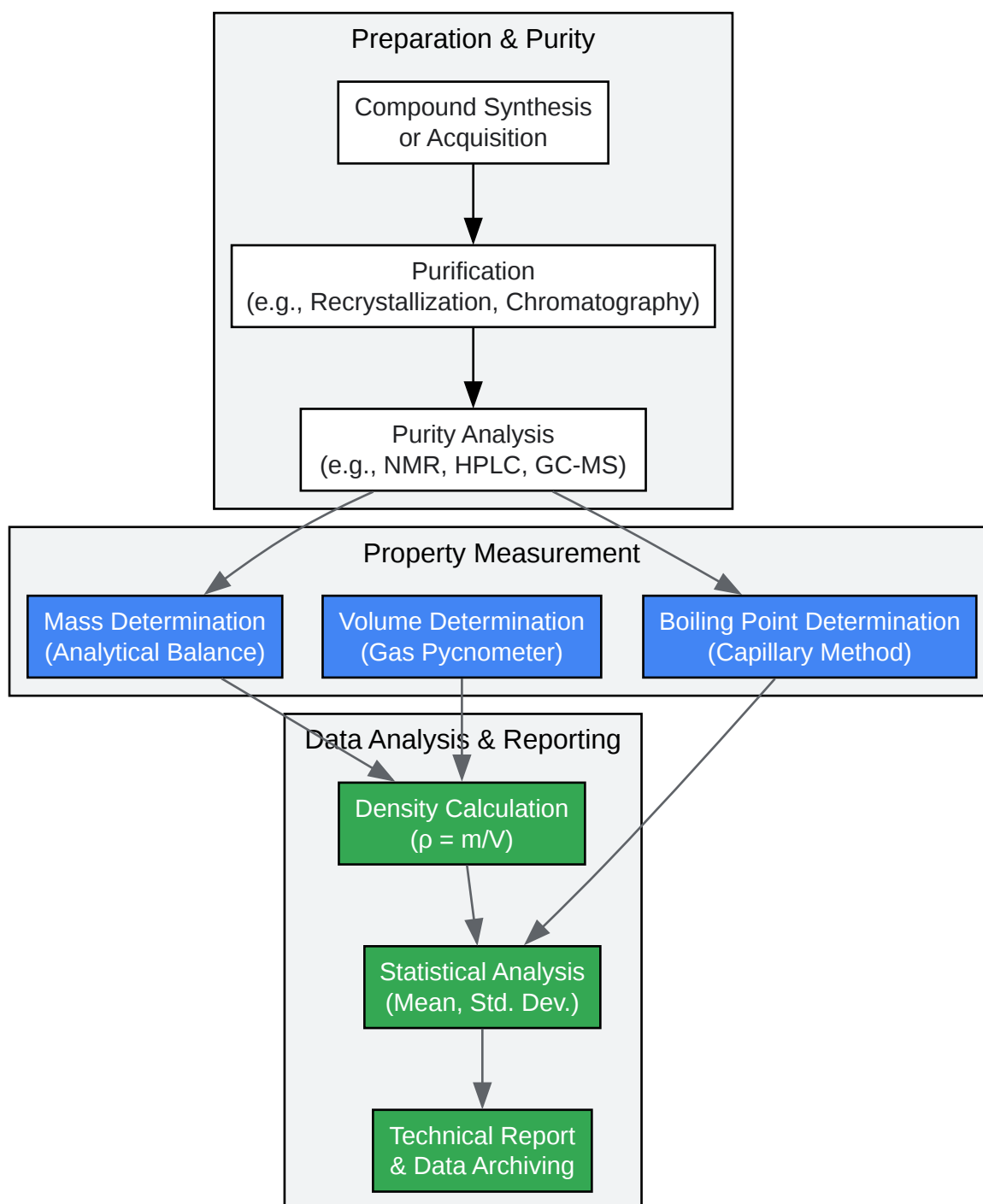
- Gas pycnometer (typically using an inert gas like helium)
- Analytical balance

Procedure:

- **Calibration:** The empty sample chamber of the pycnometer is calibrated according to the manufacturer's instructions to determine its precise volume.
- **Sample Mass:** A sample of **3-Bromo-2-phenylpyridine** is weighed accurately using an analytical balance. Let this mass be m .
- **Sample Loading:** The weighed sample is placed into the pycnometer's sample chamber.
- **Volume Measurement:** The instrument is operated to execute the measurement sequence. The pycnometer fills a reference chamber with helium to a set pressure, then opens a valve to allow the gas to expand into the sample chamber. By measuring the pressure drop and applying the gas laws (Boyle's Law), the instrument calculates the volume occupied by the solid sample (V). The use of helium is critical as its small atomic size allows it to penetrate fine pores without being adsorbed.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = m / V$
- **Replicates:** The measurement is typically repeated several times to obtain an average value and ensure the precision of the result.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a novel chemical compound's physical properties, from initial synthesis to final data reporting.



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